

Proper Disposal of Nerolic Acid: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Nerolic acid

Cat. No.: B1598782

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For researchers, scientists, and drug development professionals handling **nerolic acid**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of **nerolic acid**, in line with standard laboratory safety protocols.

Key Safety and Hazard Information

Nerolic acid ((2Z)-3,7-dimethylocta-2,6-dienoic acid) is a naturally occurring organic compound.[1] While it has applications in various fields, it also presents several hazards that necessitate careful handling and disposal. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **nerolic acid** is classified as follows:

- Harmful in contact with skin (Acute Toxicity, Dermal - Category 4)[2]
- Causes skin irritation (Skin Corrosion/Irritation - Category 2)[2]
- Causes serious eye irritation (Serious Eye Damage/Eye Irritation - Category 2A)[2]
- May cause respiratory irritation (Specific Target Organ Toxicity, Single Exposure; Respiratory tract irritation - Category 3)[2]

Some safety data sheets for substances containing **nerolic acid**, such as neroli oil, also indicate that it can be a combustible liquid and is toxic to aquatic life with long-lasting effects.[3][4][5]

Quantitative Data Summary

For quick reference, the table below summarizes the key quantitative data for **nerolic acid**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O ₂	PubChem
Molecular Weight	168.23 g/mol	PubChem[2]
Appearance	Clear liquid (for related neroli oil)	SDS[5]
Boiling Point	163 °C (325 °F) (for related neroli oil)	SDS
Density	0.868 g/cm ³ at 25 °C (77 °F) (for related neroli oil)	SDS
Flash Point	61 °C (141.8 °F) (for related neroli oil)	SDS[5]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **nerolic acid**. This procedure is based on general best practices for chemical waste disposal and should be adapted to comply with all federal, state, and local regulations.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).
- Skin Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.

- Ventilation: Always handle **nerolic acid** in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Collection and Storage:

- Container: Use a designated, properly labeled, and leak-proof container for **nerolic acid** waste. The container should be made of a material compatible with organic acids.
- Labeling: Clearly label the waste container with "**Nerolic Acid** Waste," the associated hazards (e.g., "Harmful," "Irritant"), and the date of accumulation.
- Segregation: Do not mix **nerolic acid** waste with other incompatible waste streams. Keep it segregated from strong oxidizing agents, bases, and reactive chemicals.[\[6\]](#)
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area away from heat, sparks, and open flames.

3. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand, or earth).
- Do not use combustible materials, such as sawdust, to absorb the spill.
- Collect the absorbed material and place it into a designated hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- All materials used for cleanup should be disposed of as hazardous waste.

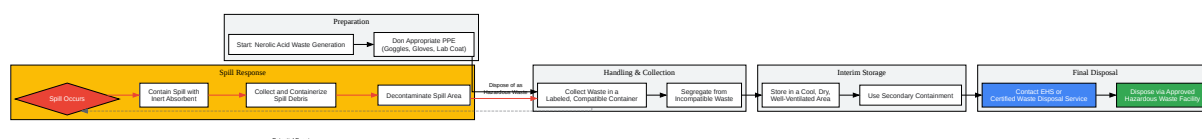
4. Final Disposal:

- Regulatory Compliance: The final disposal of **nerolic acid** waste must be conducted through an approved and licensed hazardous waste disposal facility.[\[4\]](#)[\[7\]](#)

- Professional Disposal Service: Contact your institution's Environmental Health and Safety (EHS) office or a certified waste disposal contractor to arrange for the pickup and disposal of the **nerolic acid** waste.
- Do Not Dispose Down the Drain: Due to its toxicity to aquatic life, **nerolic acid** should never be disposed of down the sink or into any sewer system.^{[4][5]}

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **nerolic acid**.



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Caption: Workflow for the proper disposal of **nerolic acid**.

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